

Essential Safety and Logistics for Handling 1,2,3-Trimethylbenzene

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Compound of Interest

Compound Name: 1,2,3-Trimethylbenzene

Cat. No.: B7769561

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the use of **1,2,3-Trimethylbenzene**, including operational and disposal plans.

Physicochemical Properties and Exposure Limits

1,2,3-Trimethylbenzene is a colorless, flammable liquid with a distinctive aromatic odor.^{[1][2]}
^[3] Understanding its physical and chemical properties is crucial for safe handling.

Property	Value
Molecular Formula	C ₉ H ₁₂ [1]
Molecular Weight	120.2 g/mol [2]
Boiling Point	176°C[4]
Melting Point	-25°C[4]
Flash Point	44°C[4]
Vapor Pressure	0.18 kPa at 20°C[4]
Water Solubility	Insoluble[5]
NIOSH REL	TWA 25 ppm (125 mg/m ³)[6]
ACGIH TLV	TWA 25 ppm[6]
EU-OEL	TWA 20 ppm (100 mg/m ³)[4][7]

Personal Protective Equipment (PPE)

When handling **1,2,3-Trimethylbenzene**, it is imperative to use appropriate personal protective equipment to prevent exposure.

- Eye and Face Protection: Wear safety spectacles or goggles to protect against splashes.[4][8]
- Skin Protection: Chemical-resistant gloves are required.[4][8] Contaminated clothing should be removed immediately, and the affected skin area washed with soap and water.[5]
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors.[4][8] If ventilation is inadequate, a respirator with an organic vapor cartridge is necessary.[9]

Operational Plan for Safe Handling

A systematic approach to handling **1,2,3-Trimethylbenzene** is essential to maintain a safe laboratory environment.

1. Preparation and Handling:

- Ensure that a safety data sheet (SDS) for **1,2,3-Trimethylbenzene** is readily accessible.
- Work in a well-ventilated area, such as a chemical fume hood.[\[8\]](#)
- Ground and bond containers when transferring the substance to prevent static discharge.[\[8\]](#)
[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[8\]](#)[\[9\]](#)
- Avoid contact with skin and eyes by wearing the appropriate PPE.[\[8\]](#)

2. Storage:

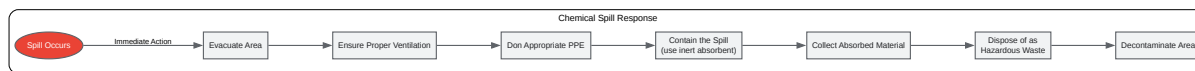
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[5\]](#)[\[8\]](#)
- Keep containers tightly closed.[\[5\]](#)[\[8\]](#)
- Store separately from strong oxidizing agents, with which it is incompatible.[\[5\]](#)[\[6\]](#)

3. Disposal:

- Dispose of **1,2,3-Trimethylbenzene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[5\]](#)[\[9\]](#)
- Do not dispose of it down the drain.[\[4\]](#)[\[8\]](#)
- Leaking containers should be collected and the contents absorbed with an inert material like sand or vermiculite before disposal.[\[5\]](#)[\[8\]](#)

Emergency Procedures: Spill and Exposure

Spill Response Workflow



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Caption: Workflow for responding to a **1,2,3-Trimethylbenzene** spill.

First Aid for Exposure:

- Inhalation: Move the individual to fresh air and rest. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and rinse the skin with plenty of water or shower.[4]
- Eye Contact: Immediately rinse with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[4][8]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

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